

# Essential Safety and Operational Guide for Handling $\gamma$ -Glutamylthreonine

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## Compound of Interest

Compound Name: *gamma-Glutamylthreonine*

Cat. No.: B13420320

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This guide provides immediate, essential safety, handling, and disposal information for  $\gamma$ -Glutamylthreonine to ensure the safety of researchers, scientists, and drug development professionals. The following procedures are designed to offer clear, step-by-step guidance for laboratory operations involving this dipeptide.

## Physicochemical and Safety Data

While a specific Safety Data Sheet (SDS) for  $\gamma$ -Glutamylthreonine is not readily available, the following table summarizes key quantitative data for structurally similar compounds to provide a basis for safe handling procedures.

Property	Value	Citation
Physical State	Solid (White)	[1]
Melting Point/Range	192 °C (377.6 °F)	[2]
Molecular Formula	C <sub>9</sub> H <sub>16</sub> N <sub>2</sub> O <sub>6</sub>	
Molecular Weight	248.23 g/mol	
Hazard Classification	Not classified as a hazardous substance or mixture. However, it is prudent to handle with care.	[3][4]

## Personal Protective Equipment (PPE)

Standard laboratory PPE is required to minimize exposure and ensure safety.

PPE Component	Specification	Rationale	Citation
Eye and Face Protection	Appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	Protects eyes from potential splashes.	[1]
Skin Protection	Gloves: Appropriate protective gloves (e.g., nitrile). Lab Coat: A standard lab coat should be worn.	Prevents skin contact and protects clothing and skin from potential splashes.	[1][4]
Respiratory Protection	Under normal use conditions where dust formation is avoided, respiratory protection is not required. If significant dust is expected, a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.	Avoids inhalation of any dust or aerosols.	[1][4]
Footwear	Closed-toe shoes must be worn in the laboratory at all times.	Protects feet from spills and falling objects.	[1]

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of  $\gamma$ -Glutamylthreonine from receipt to use in experiments.

- Receiving and Storage:
  - Upon receipt, visually inspect the container for any damage or leaks.[\[1\]](#)
  - Store the container in a cool, dry, and well-ventilated area.[\[4\]](#)
  - Log the compound in your laboratory's chemical inventory.[\[1\]](#)
- Preparation for Use:
  - Before opening, allow the container to equilibrate to room temperature to prevent condensation.[\[1\]](#)
  - Work in a well-ventilated area. If there is a risk of dust generation, use a chemical fume hood.[\[1\]](#)[\[4\]](#)
  - Don the required PPE as outlined above.[\[1\]](#)
- Weighing and Aliquoting:
  - To minimize dust, avoid vigorous shaking or scraping of the solid.[\[1\]](#)
  - Use a clean spatula and weighing paper/boat.[\[1\]](#)
  - Carefully transfer the desired amount of  $\gamma$ -Glutamylthreonine.[\[1\]](#)
  - Close the primary container tightly immediately after use.[\[1\]](#)
- Dissolving the Compound:
  - Add the solvent to the weighed solid slowly to avoid splashing.[\[1\]](#)
  - If necessary, use gentle agitation (e.g., vortexing or sonication) to fully dissolve the compound.[\[1\]](#)

- Post-Handling:
  - Clean any spills immediately by sweeping up the solid material and placing it in a designated waste container.[\[1\]](#)[\[3\]](#)
  - Wipe down the work area with an appropriate cleaning agent.[\[1\]](#)
  - Remove PPE in the correct order to avoid cross-contamination and dispose of gloves properly.[\[1\]](#)
  - Wash hands thoroughly with soap and water after handling the compound.[\[1\]](#)[\[4\]](#)

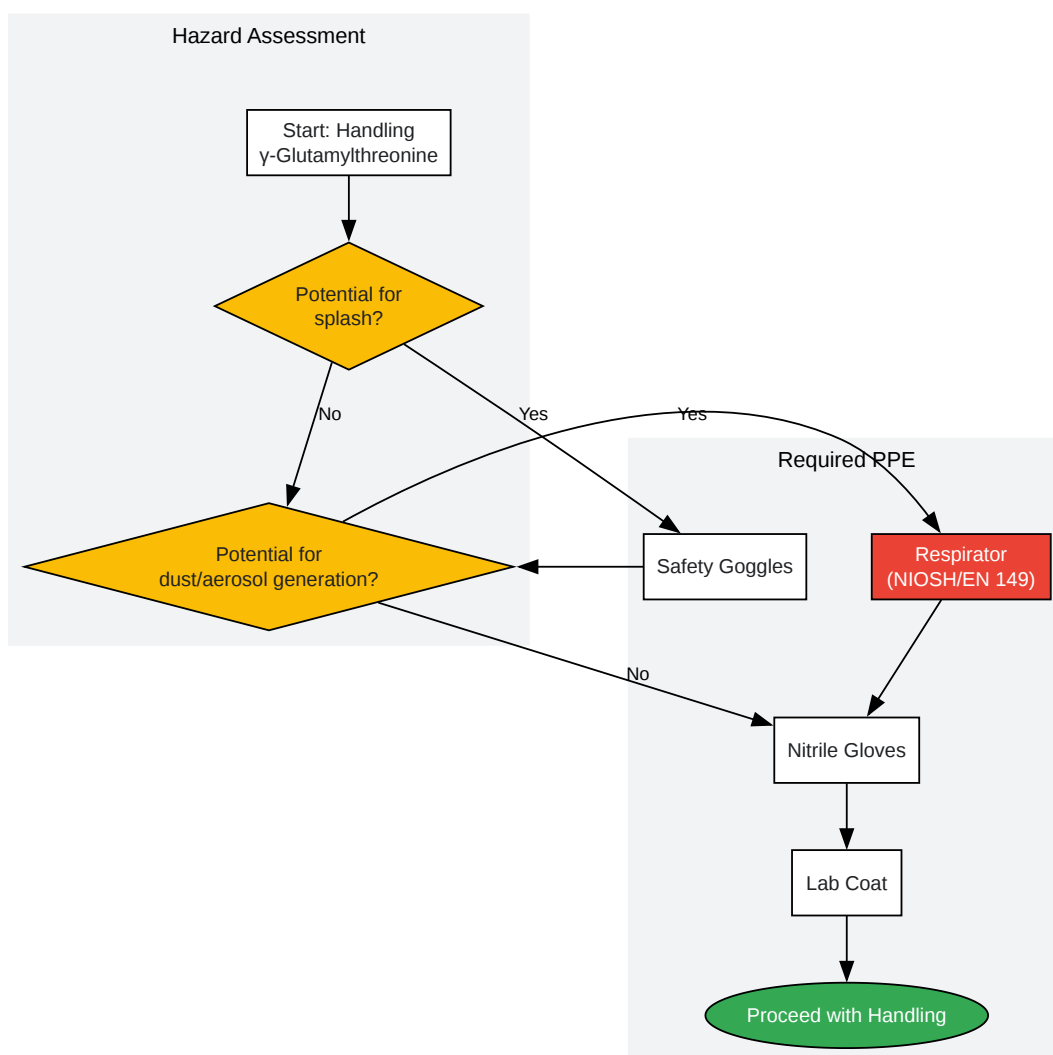
## Disposal Plan

Proper disposal of  $\gamma$ -Glutamylthreonine and associated waste is crucial to maintain a safe laboratory environment.

- Unused Compound:
  - Dispose of unused  $\gamma$ -Glutamylthreonine as chemical waste.[\[1\]](#) It should be collected in a suitable, labeled container for disposal.[\[1\]](#)
  - Do not release it into the environment.[\[1\]](#)
- Contaminated Materials:
  - Any materials that have come into contact with  $\gamma$ -Glutamylthreonine (e.g., weighing paper, pipette tips, gloves) should be disposed of in the appropriate solid waste stream for non-hazardous chemical waste.[\[1\]](#)
- Aqueous Waste:
  - If drain disposal is permitted by your institution's Environmental Health and Safety (EHS) office, flush small quantities with copious amounts of running water.[\[3\]](#)
  - If not permitted, collect the aqueous waste in a sealed, labeled container and dispose of it through your institution's non-hazardous chemical waste stream.[\[3\]](#)

## Visual Guides

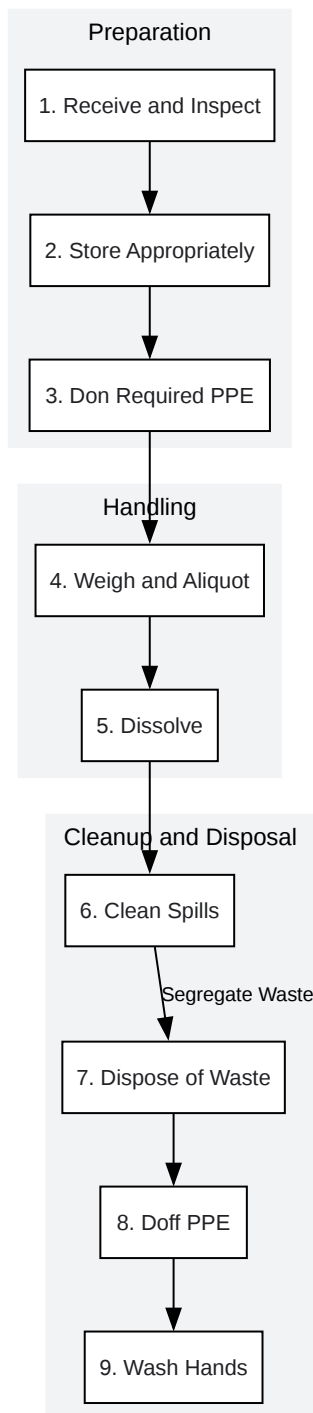
PPE Selection for Handling  $\gamma$ -Glutamylthreonine



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*PPE selection workflow for handling  $\gamma$ -Glutamylthreonine.*

Safe Handling and Disposal Workflow for  $\gamma$ -Glutamylthreonine



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*Workflow for the safe handling and disposal of  $\gamma$ -Glutamylthreonine.*

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## References

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